Justification of Specifications for Cangrelor Impurity 8: A Comparative Guide

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Compound of Interest

Compound Name:	*Cangrelor Impurity 8*
CAS No.:	*1830294-25-1*
Cat. No.:	*B601631*

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This guide provides a comprehensive technical overview and justification for the specifications of **Cangrelor Impurity 8**. Designed for researchers, scientists, and drug development professionals, this document delves into the scientific rationale behind monitoring this specific impurity, compares analytical methodologies for its detection and quantification, and provides a framework for establishing acceptable limits in accordance with regulatory standards.

Introduction to Cangrelor and the Imperative of Impurity Profiling

Cangrelor is a potent, intravenous, direct-acting, and reversible P2Y12 receptor antagonist.[1][2] It is an analog of adenosine triphosphate (ATP) and is utilized as an antiplatelet drug during percutaneous coronary interventions (PCI) to mitigate the risk of thrombotic events.[3][4] The rapid onset and offset of action of Cangrelor make it a valuable therapeutic option in acute coronary syndromes.[1][2]

The safety and efficacy of any pharmaceutical product are intrinsically linked to its purity. Impurities in a drug substance can arise from the manufacturing process, degradation of the active pharmaceutical ingredient (API) over time, or interaction with excipients.[5] Regulatory

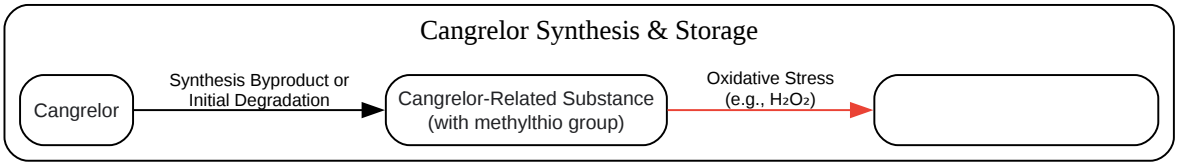
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bodies worldwide, guided by the International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH), mandate stringent control over these impurities.[5][6][7] This guide focuses on **Cangrelor Impurity 8**, a critical impurity to monitor in the quality control of Cangrelor.

Unveiling Cangrelor Impurity 8: Structure and Origin

Cangrelor Impurity 8 is chemically identified as N-(2-(methylsulfinyl)ethyl)-2-((3,3,3-trifluoropropyl)thio)-9H-purin-6-amine, with the Chemical Abstracts Service (CAS) number 2351938-00-4.[8]

Based on forced degradation studies of Cangrelor, it is highly probable that **Cangrelor Impurity 8** is a degradation product.[9] A comprehensive study on the degradation of Cangrelor identified six degradation products (DP-1 to DP-6) under various stress conditions, including acidic, basic, and oxidative environments.[9] The chemical name of **Cangrelor Impurity 8** indicates the presence of a methylsulfinyl group, which is a common oxidative modification of a methylthio group. This strongly suggests that Impurity 8 is formed via oxidation of a related substance of Cangrelor.



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Caption: Formation pathway of **Cangrelor Impurity 8**.

Analytical Methodologies for the Quantification of Cangrelor Impurity 8: A Comparative Analysis

The accurate quantification of **Cangrelor Impurity 8** is paramount for ensuring the quality and safety of the final drug product. High-Performance Liquid Chromatography (HPLC) with UV detection and Ultra-Performance Liquid Chromatography coupled with Mass Spectrometry (UPLC-MS/MS) are two powerful techniques for this purpose.

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High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and widely used technique for routine quality control of pharmaceuticals due to its reliability and cost-effectiveness.

Experimental Protocol: HPLC-UV for **Cangrelor Impurity 8**

- Chromatographic System: A validated HPLC system equipped with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or variable wavelength UV detector.
- Column: A reversed-phase C18 column (e.g., Waters Symmetry C18, 250 mm x 4.6 mm, 5 µm) is a suitable choice.
- Mobile Phase:
  - Mobile Phase A: 15 mM ammonium phosphate buffer, pH adjusted to 7.0 with phosphoric acid.
  - Mobile Phase B: Acetonitrile.
- Gradient Elution:

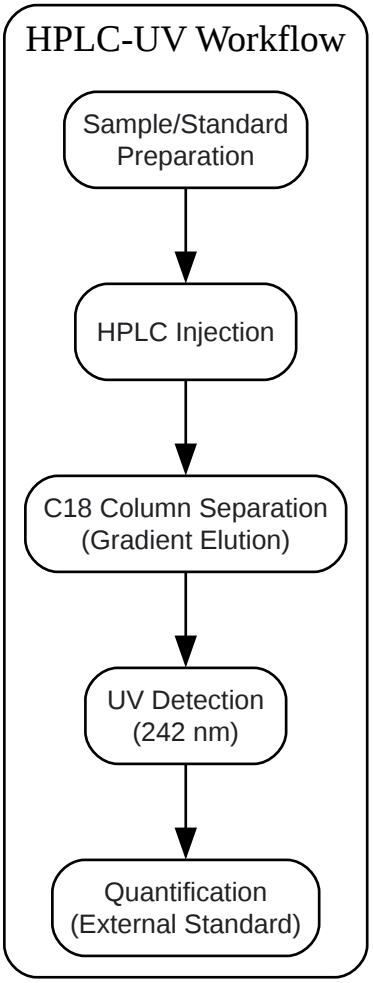
Time (min)	% Mobile Phase A	% Mobile Phase B
0	**95**	**5**
25	40	60
30	40	60
32	95	5

| 40 | 95 | 5 |

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.

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- Detection Wavelength: 242 nm.
- Injection Volume: 10 µL.
- Standard and Sample Preparation:
  - Prepare a stock solution of **Cangrelor Impurity 8** reference standard in a suitable diluent (e.g., a mixture of Mobile Phase A and B).
  - Prepare calibration standards by serial dilution of the stock solution.
  - Prepare the Cangrelor drug substance sample solution at a known concentration in the same diluent.



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Caption: HPLC-UV workflow for **Cangrelor Impurity 8** analysis.

Ultra-Performance Liquid Chromatography with Mass Spectrometry (UPLC-MS/MS)

UPLC-MS/MS offers higher sensitivity, specificity, and speed compared to HPLC-UV, making it ideal for the detection of trace-level impurities and for confirmatory analysis.

Experimental Protocol: UPLC-MS/MS for **Cangrelor Impurity 8**

- Chromatographic System: A validated UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: A sub-2 µm particle size reversed-phase column (e.g., Acquity UPLC BEH C18, 50 mm x 2.1 mm, 1.7 µm) is recommended for high-resolution separation.
- Mobile Phase:
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0	**98**	**2**
3.0	5	95
4.0	5	95
4.1	98	2

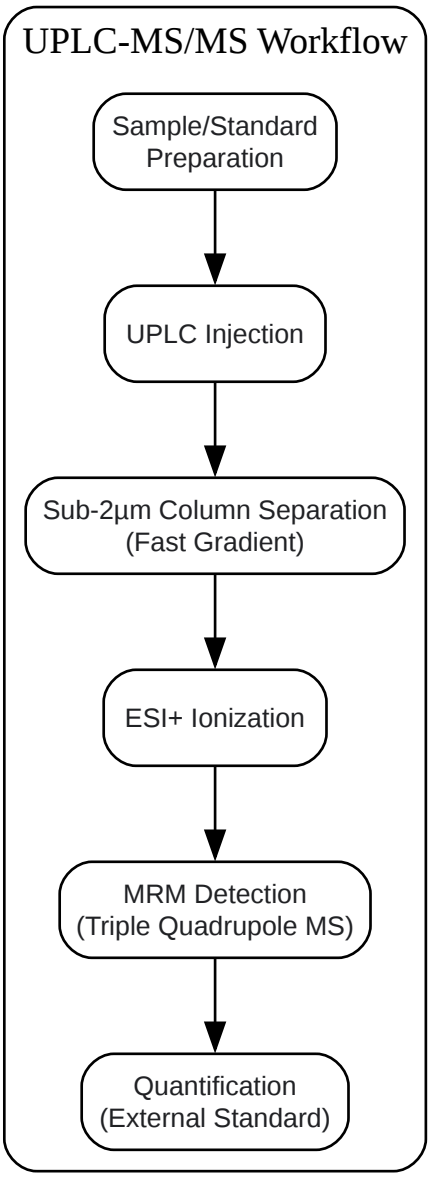
| 5.0 | 98 | 2 |

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.

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- Injection Volume: 2 µL.
- Mass Spectrometry Parameters:
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Multiple Reaction Monitoring (MRM) Transitions: A specific precursor-to-product ion transition for **Cangrelor Impurity 8** should be determined and optimized using a reference standard.
- Standard and Sample Preparation: Similar to the HPLC-UV method, but at lower concentrations due to the higher sensitivity of the technique.

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Caption: UPLC-MS/MS workflow for **Cangrelor Impurity 8** analysis.

Performance Comparison of HPLC-UV and UPLC-MS/MS

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Parameter	HPLC-UV	UPLC-MS/MS
Principle	Separation based on polarity, detection by UV absorbance.	Separation based on polarity, detection by mass-to-charge ratio.
Sensitivity	Lower	Higher
Specificity	Good, but susceptible to co-eluting impurities with similar UV spectra.	Excellent, highly specific due to MRM transitions.
Analysis Time	Longer (typically 30-40 minutes)	Shorter (typically 5-10 minutes)
Solvent Consumption	Higher	Lower
Cost	Lower initial investment and operational cost.	Higher initial investment and operational cost.
Application	Routine quality control, release testing.	Trace-level impurity analysis, confirmatory testing, structural elucidation.

Justification of Specifications for **Cangrelor Impurity 8**

The establishment of acceptance criteria for any impurity is a critical step in drug development and is guided by ICH Q3A(R2) guidelines.[6][7][10] The justification for the specification of **Cangrelor Impurity 8** is a multi-faceted process that considers its origin, potential toxicity, and the capabilities of the manufacturing and analytical processes.

Regulatory Framework: ICH Q3A(R2)

The ICH Q3A(R2) guideline provides a framework for the identification and qualification of impurities in new drug substances.[6][7][10] It establishes thresholds for reporting, identification, and qualification of impurities based on the maximum daily dose of the drug.

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- Reporting Threshold: The level at which an impurity must be reported in a regulatory submission.
- Identification Threshold: The level above which the structure of an impurity must be determined.
- Qualification Threshold: The level above which an impurity must be assessed for its biological safety.

Safety Considerations and Qualification

Qualification is the process of acquiring and evaluating data that establishes the biological safety of an individual impurity at the specified level.[10] An impurity is considered qualified if:

- It has been adequately tested in safety and/or clinical studies.[10]
- It is a significant metabolite in animal and/or human studies.[10]

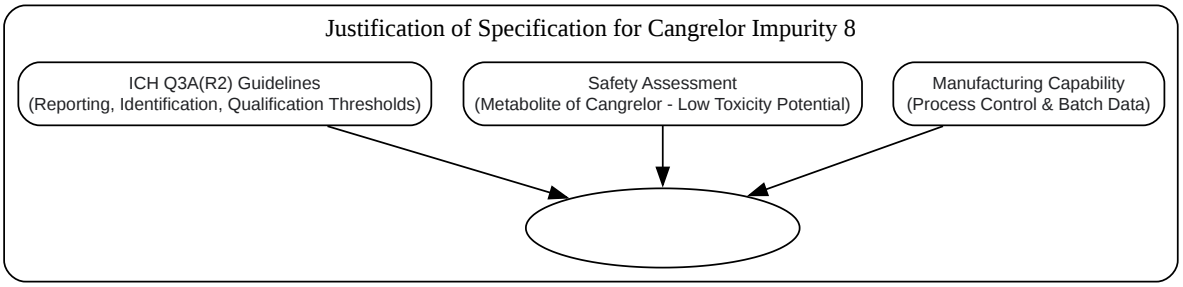
While specific toxicological data for **Cangrelor Impurity 8** is not publicly available, information from the FDA suggests that the metabolites of Cangrelor are not associated with toxicity.[8] As **Cangrelor Impurity 8** is likely an oxidative degradation product, it may be considered a metabolite or a related substance with a low risk of toxicity.

In the absence of specific safety data, the qualification threshold outlined in ICH Q3A(R2) serves as the primary basis for setting the acceptance criteria. For a drug with a maximum daily dose in the range of Cangrelor, the qualification threshold is typically 0.15% or 1.0 mg per day total daily intake, whichever is lower.

Manufacturing Process Capability

The specification for **Cangrelor Impurity 8** should also be consistent with the level that is achievable by the manufacturing process under Good Manufacturing Practices (GMP). Data from multiple batches manufactured by the proposed commercial process should be used to establish a specification that is both safe for the patient and realistically achievable and controllable by the manufacturer.

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Caption: Factors influencing the specification of **Cangrelor Impurity 8**.

Conclusion

The control of **Cangrelor Impurity 8** is a critical aspect of ensuring the quality, safety, and efficacy of Cangrelor for injection. This guide has provided a comprehensive overview of the likely origin of this impurity as an oxidative degradation product, a comparative analysis of suitable analytical methods for its quantification, and a robust framework for the justification of its specification. By integrating regulatory guidelines, safety considerations, and manufacturing process capabilities, a scientifically sound and defensible specification for **Cangrelor Impurity 8** can be established, ultimately safeguarding patient health.

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